Application Note: In Vitro Kinase Profiling of N-Methylated 7-Azaindole Scaffolds

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Compound of Interest

Compound Name:	*1-Methyl-1H-pyrrolo[2,3-B]pyridine-5-carboxylic acid*
CAS No.:	*934568-20-4*
Cat. No.:	*B1520722*

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Executive Summary

This guide details the protocol for evaluating **1-Methyl-1H-pyrrolo[2,3-b]pyridine-5-carboxylic acid** (hereafter referred to as 1-Me-7Az-5COOH) in in vitro kinase assays.

While 7-azaindoles are "privileged scaffolds" in kinase inhibition (mimicking the purine ring of ATP), this specific derivative presents two distinct biochemical challenges:

- The N-Methyl Group: Blocks the canonical hydrogen bond donor at the N1 position, preventing standard bidentate hinge binding. This makes the compound a critical selectivity probe or negative control for hinge-dependent binding, or a candidate for allosteric detection.
- The 5-Carboxylic Acid: A polar moiety that introduces pH sensitivity and potential Magnesium (

) chelation risks in standard kinase buffers.

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This protocol utilizes a Luminescence-based ADP Detection Assay (e.g., ADP-Glo™) due to its resistance to fluorescence interference often caused by indole-like fragments.

Chemical Profile & Handling

Property	Specification	Critical Note
CAS No.	934568-20-4 (Generic Ref)	Verify batch-specific CoA.
MW	~176.17 g/mol	Fragment-sized (<300 Da).
Solubility	DMSO (up to 50 mM)	Acidic Functionality: May require slight warming (37°C) or sonication. Avoid unbuffered aqueous dilution.
pKa	~3.5 (Carboxylic acid)	Will be deprotonated (COO-) at physiological pH (7.4).
Storage	-20°C, Desiccated	Hygroscopic. Equilibrate to RT before opening.

Reagent Preparation Strategy

The "Buffer-First" Rule: Unlike neutral inhibitors, 1-Me-7Az-5COOH is acidic. Direct dilution into low-capacity buffers can shift the assay pH, altering enzyme activity independently of inhibition.

- Stock Solution: Prepare 10 mM in 100% DMSO.
- Working Solution: Dilute stock into 1x Kinase Buffer (containing HEPES/Tris), not water, to maintain pH 7.5.

Experimental Logic: The "Missing Donor" Hypothesis

Before pipetting, understand the structural logic. Standard 7-azaindoles bind via a bidentate motif:

- Pyridine N (N7): H-bond Acceptor (from Hinge backbone NH).

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- Pyrrole NH (N1): H-bond Donor (to Hinge backbone C=O).

1-Me-7Az-5COOH has a methyl group at N1.

- Hypothesis: It will NOT inhibit kinases requiring the N1-donor interaction (e.g., standard Type I binding in many TKs).
- Utility: If inhibition is observed, the compound is likely binding in an alternative orientation, engaging an allosteric pocket, or interacting via the 5-COOH salt bridge (e.g., to a catalytic Lysine).

Detailed Protocol: ADP-Glo™ Kinase Assay

Objective: Determine IC50 or Percent Inhibition at 100 µM.

Materials

- Kinase: Recombinant Kinase (e.g., JAK1, FGFR1) ~ 1-5 ng/well.
- Substrate: Peptide substrate (specific to kinase) or Poly(Glu,Tyr).
- ATP: Ultra-pure (at

  apparent).
- Buffer: 40 mM Tris pH 7.5, 20 mM

  , 0.1 mg/mL BSA, 1 mM DTT.
- Detection: ADP-Glo™ Reagent (Promega) or equivalent.

Step-by-Step Workflow

Step 1: Compound Preparation (The pH Check)

- Prepare a 100x stock of 1-Me-7Az-5COOH (e.g., 10 mM in DMSO).
- Prepare a 4x working solution in Kinase Buffer.

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- Quality Control: Spot check pH of the 4x solution. If pH < 7.2, adjust with dilute NaOH or increase buffer strength (e.g., 50 mM HEPES).

- Prepare 3-fold serial dilutions in Kinase Buffer (8 points).

Step 2: The Kinase Reaction[1]

- Plate: 384-well white, low-volume solid bottom.
- Volume: 10 µL total reaction volume.
- Add 2.5 µL of 4x Compound (or DMSO control).
- Add 2.5 µL of 4x Kinase Enzyme.
  - Incubation: 10 mins at RT (allows slow-binding or allosteric equilibration).
- Add 5.0 µL of 2x ATP/Substrate Mix to start reaction.
  - Note: Ensure MgCl2 is at saturating levels (e.g., 10-20 mM) to counteract any potential chelation by the 5-COOH group.
- Incubate: 60 minutes at RT (22-25°C).

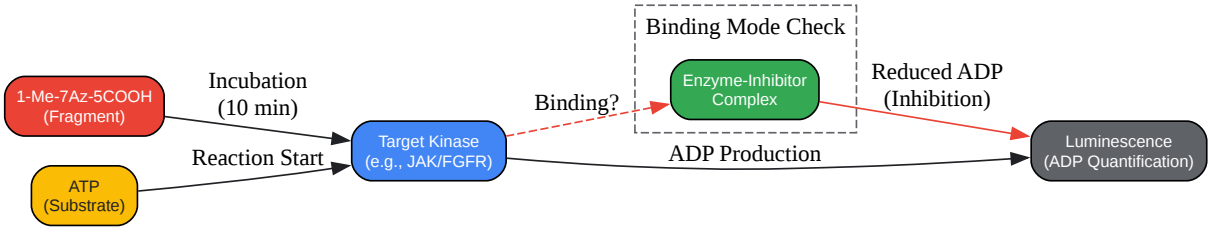
Step 3: Detection

- Add 10 µL ADP-Glo™ Reagent (stops kinase, depletes ATP).
- Incubate: 40 mins at RT.
- Add 20 µL Kinase Detection Reagent (converts ADP to Light).
- Incubate: 30 mins at RT.
- Read: Luminescence (Integration time: 0.5 - 1.0 sec).

Data Visualization & Analysis

Signaling & Assay Logic Diagram

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Caption: Workflow logic for testing N-methylated azaindole fragments. The dashed "Binding?" line represents the uncertainty of hinge interaction due to the N-methyl block.

Data Calculation

Calculate Percent Inhibition:

- RLU: Relative Light Units.
- No Enzyme: Background control (Buffer + Substrate + ATP).

Troubleshooting & Optimization

Issue	Probable Cause	Solution
High Background (No Enzyme)	ATP degradation or Contamination	Use ultra-pure ATP. Ensure plates are clean.
No Inhibition (Flat line)	Mechanism Validity	The N-methyl group may completely block binding. This is a valid negative result.
"Hook Effect" / Bell Curve	Aggregation or Solubility	At >50 µM, the acid may precipitate or aggregate. Add 0.01% Triton X-100.
Shifted IC50 vs Literature	pH Drift	The 5-COOH group lowered the local pH. Increase buffer concentration to 50mM.

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